Introduction: The Strategic Combination of Pyrazine and Oxetane Moieties

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Compound of Interest

Compound Name:	*2-Methyl-6-(oxetan-3-yloxy)pyrazine*
CAS No.:	*2198091-94-8*
Cat. No.:	*B2699229*

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The pyrazine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active compounds and approved pharmaceuticals.[1][2][3] Its unique electronic properties and ability to act as a hydrogen bond acceptor make it a frequent component in kinase inhibitors and other targeted therapies.[3] Concurrently, the oxetane ring has emerged as a highly sought-after functional group in modern drug design.[4] This small, strained, sp3-rich heterocycle is often introduced to modulate physicochemical properties, improving aqueous solubility, metabolic stability, and cell permeability while providing a novel vector for molecular interactions.[4]

The molecule **2-Methyl-6-(oxetan-3-yloxy)pyrazine** represents a strategic convergence of these two valuable moieties. While a specific CAS number for this compound is not readily found in major chemical databases as of early 2026, its structure suggests significant potential as a building block for novel therapeutics. This guide will, therefore, provide a robust theoretical and practical framework for its synthesis and application, empowering researchers to explore its potential.

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Chemical Structure and Physicochemical Properties

The fundamental identity of a molecule is its structure, which dictates its physical and biological properties.

Molecular Structure

The structure consists of a pyrazine ring substituted with a methyl group at position 2 and an oxetan-3-yloxy group at position 6.

Caption: Chemical structure of **2-Methyl-6-(oxetan-3-yloxy)pyrazine**.

Physicochemical Data (Predicted)

As experimental data is not available, the following table summarizes key physicochemical properties predicted using standard computational models. These values are essential for anticipating the molecule's behavior in biological and chemical systems.

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Property	Predicted Value	Rationale and Significance
Molecular Formula	$C_8H_{10}N_2O_2$	Defines the elemental composition.
Molecular Weight	166.18 g/mol	Influences diffusion rates and membrane transport.
cLogP	~0.5 - 1.0	A low cLogP suggests good aqueous solubility, a key advantage conferred by the oxetane moiety.
Topological Polar Surface Area (TPSA)	~47 $Å^2$	Indicates good potential for oral bioavailability and cell membrane permeability.
Hydrogen Bond Acceptors	4	The two pyrazine nitrogens and two oxetane oxygens can engage in hydrogen bonding, crucial for target binding.
Hydrogen Bond Donors	0	The absence of donor groups can improve membrane permeability.

Proposed Synthesis and Mechanistic Rationale

The synthesis of **2-Methyl-6-(oxetan-3-yloxy)pyrazine** can be efficiently achieved via a nucleophilic aromatic substitution (SNAr) reaction. This is a robust and widely used method for forming aryl ethers.

Synthetic Workflow

The proposed two-step synthesis starts from the commercially available 2-chloro-6-methylpyrazine and oxetan-3-ol.

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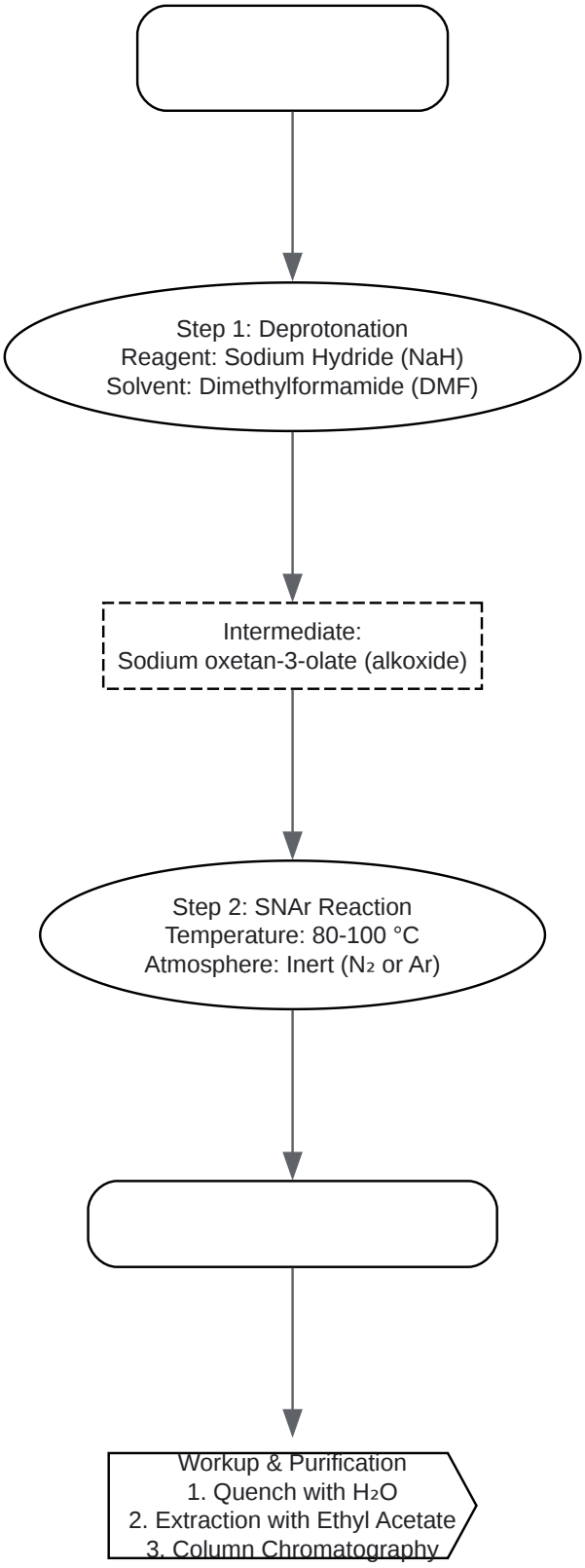

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Caption: Proposed synthetic workflow for **2-Methyl-6-(oxetan-3-yloxy)pyrazine**.

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Rationale for Experimental Choices

- Choice of Precursor: 2-Chloro-6-methylpyrazine is an ideal starting material. The chlorine atom is a good leaving group, and its departure is facilitated by the electron-withdrawing nature of the pyrazine ring nitrogens, which stabilize the negatively charged Meisenheimer complex intermediate characteristic of SNAr reactions.

- Base and Solvent: Sodium hydride (NaH) is a strong, non-nucleophilic base that irreversibly deprotonates the hydroxyl group of oxetan-3-ol to form the potent sodium oxetan-3-olate nucleophile. Dimethylformamide (DMF) is an excellent polar aprotic solvent for this reaction as it effectively solvates the sodium cation without interfering with the nucleophile, thereby accelerating the reaction rate.

- Temperature: Heating the reaction to 80-100 °C provides the necessary activation energy to overcome the aromaticity of the pyrazine ring and drive the substitution reaction to completion in a reasonable timeframe.

Experimental Protocol: A Self-Validating System

This protocol provides a detailed, step-by-step methodology. Each step includes internal checks and expected outcomes to ensure a self-validating process.

Objective: To synthesize **2-Methyl-6-(oxetan-3-yloxy)pyrazine**.

Materials:

- 2-Chloro-6-methylpyrazine (1.0 eq)

- Oxetan-3-ol (1.2 eq)

- Sodium hydride (60% dispersion in mineral oil, 1.3 eq)

- Anhydrous Dimethylformamide (DMF)

- Ethyl acetate (EtOAc)

- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution

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- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Protocol:

- Preparation (Inert Atmosphere): To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, thermometer, and nitrogen inlet, add sodium hydride (1.3 eq). Wash the NaH three times with anhydrous hexane to remove the mineral oil, decanting the hexane carefully each time under a stream of nitrogen.
- Alkoxide Formation: Add anhydrous DMF to the flask to create a slurry. Cool the flask to 0 °C using an ice bath. Slowly add a solution of oxetan-3-ol (1.2 eq) in anhydrous DMF dropwise over 20 minutes.
    - Causality Check: Vigorous bubbling (H_2 gas evolution) should be observed. The reaction is highly exothermic. A slow addition rate is critical for safety and control. Stir for an additional 30 minutes at 0 °C after the addition is complete to ensure full formation of the sodium oxetan-3-olate.
- SNAr Reaction: To the resulting alkoxide solution, add a solution of 2-chloro-6-methylpyrazine (1.0 eq) in anhydrous DMF dropwise.
- Heating: After the addition, remove the ice bath and heat the reaction mixture to 90 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material (2-chloro-6-methylpyrazine) is consumed (typically 4-6 hours).
- Work-up: Cool the reaction mixture to room temperature. Carefully quench the reaction by slowly adding it to an ice-cold saturated $NaHCO_3$ solution.
    - Trustworthiness Check: This step neutralizes any unreacted base and hydrolyzes any remaining reactive species.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract three times with ethyl acetate. Combine the organic layers.

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- Washing and Drying: Wash the combined organic layers with water and then with brine to remove residual DMF and salts. Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.

- Purification: Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **2-Methyl-6-(oxetan-3-yloxy)pyrazine**.

Applications in Drug Discovery

The structural features of **2-Methyl-6-(oxetan-3-yloxy)pyrazine** make it a compelling scaffold for targeting a variety of biological systems.

- Kinase Inhibition: The pyrazine core is a well-established hinge-binding motif in many kinase inhibitors.[3] The oxetane moiety can be used to improve solubility and project a vector into solvent-exposed regions of the ATP-binding pocket, potentially increasing potency and selectivity.

- Improving ADME Properties: In drug discovery programs, replacing metabolically labile groups (like a gem-dimethyl or carbonyl) with an oxetane can significantly enhance metabolic stability and reduce off-target toxicity.[4] This compound could serve as a key intermediate for more complex molecules where the oxetane is used to fine-tune the ADME (Absorption, Distribution, Metabolism, and Excretion) profile.

- Fragment-Based Drug Discovery (FBDD): With a molecular weight under 200 g/mol and desirable physicochemical properties, this molecule is an ideal candidate for FBDD screening libraries. It combines two high-value fragments (pyrazine and oxetane) into a single, novel building block.

Conclusion

2-Methyl-6-(oxetan-3-yloxy)pyrazine is a molecule of high strategic value for medicinal chemistry and drug development. While not yet cataloged with a CAS number, its synthesis is readily achievable through robust chemical methods like the SNAr reaction detailed in this guide. The combination of the biologically relevant pyrazine core with the property-enhancing oxetane ring provides a powerful platform for developing next-generation therapeutics with improved efficacy, selectivity, and pharmacokinetic profiles. This guide serves as a foundational

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resource for scientists looking to synthesize and leverage this promising scaffold in their research endeavors.

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